

# Application Notes and Protocols for TEGDA-Based Coatings and Adhesives

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Triethylene glycol diacrylate*

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These application notes provide detailed methodologies for creating and characterizing coatings and adhesives based on tri(ethylene glycol) diacrylate (TEGDA). TEGDA is a low-viscosity, difunctional acrylate monomer widely used in ultraviolet (UV) and electron beam (EB) curable systems. Its popularity stems from its high reactivity, the flexibility it imparts to the final product, and its excellent adhesion and chemical resistance properties.[\[1\]](#) These characteristics make it an ideal component in formulations for high-performance coatings, adhesives, and advanced 3D printing resins.[\[1\]](#)

## Principle of UV Curing

The creation of TEGDA-based coatings and adhesives primarily relies on UV-initiated photopolymerization. This process is a free-radical chain-growth polymerization that occurs in three main stages:

- Initiation: A photoinitiator molecule within the formulation absorbs UV light, causing it to cleave and form highly reactive free radicals.
- Propagation: These free radicals react with the acrylate groups of the TEGDA monomers and other oligomers in the formulation. This initiates a rapid chain reaction, leading to the formation of a cross-linked polymer network.

- Termination: The polymerization process stops when two growing polymer chains react with each other or are terminated by inhibitors.

The selection of an appropriate photoinitiator is crucial and must be matched to the spectral output of the UV lamp used for curing.

## Experimental Protocols

### I. Formulation of a TEGDA-Based UV-Curable Coating

This protocol describes the preparation of a basic UV-curable coating formulation using TEGDA as a reactive diluent.

#### Materials:

- Epoxy Acrylate Oligomer
- Tri(ethylene glycol) diacrylate (TEGDA)
- Photoinitiator (e.g., 2-Hydroxy-2-methyl-1-phenyl-propan-1-one)
- Additives (e.g., flow and leveling agents, stabilizers)

#### Procedure:

- In a light-blocking container, combine the epoxy acrylate oligomer and TEGDA monomer at the desired weight ratio.
- Gently stir the mixture with a mechanical stirrer at a low speed to avoid introducing air bubbles until a homogeneous solution is obtained.
- Add the photoinitiator to the mixture. The concentration of the photoinitiator will typically range from 1% to 5% by weight, depending on the desired cure speed and film thickness.
- Continue stirring until the photoinitiator is completely dissolved.
- Add any other desired additives and stir until the formulation is homogeneous.
- Allow the formulation to sit for a short period to allow any entrapped air bubbles to escape.

## II. Application and UV Curing of the Coating

Equipment:

- Film applicator (e.g., barcoater)
- Substrate (e.g., wood, metal, plastic)
- UV curing system with a mercury vapor lamp or UV LED lamp

Procedure:

- Substrate Preparation: Ensure the substrate surface is clean, dry, and free of any contaminants such as grease or dust.
- Coating Application: Apply the formulated coating onto the substrate using a film applicator to achieve a uniform wet film thickness, typically in the range of 25-75  $\mu\text{m}$ .
- UV Curing: Place the coated substrate on the conveyor of the UV curing system. Set the desired UV dose and intensity. A typical starting point is a UV dose of 500-2000  $\text{mJ/cm}^2$  at an intensity of 100-500  $\text{mW/cm}^2$ . The conveyor speed will determine the total UV dose.
- Cooling: Allow the cured coating to cool to room temperature before performing any characterization tests.

## III. Characterization of the Cured Coating

### A. Pencil Hardness Test (ASTM D3363)

This test determines the hardness of the cured coating film.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Procedure:

- A set of calibrated pencils with hardness ranging from 6B (softest) to 9H (hardest) is used.
- The pencil is held at a 45-degree angle and pushed firmly against the coated surface.
- The hardness is reported as the hardest pencil that does not scratch or gouge the coating.[\[2\]](#)[\[3\]](#)

## B. Pull-Off Adhesion Test (ASTM D4541)

This method measures the bond strength of the coating to the substrate.[1][7][8][9][10]

### Procedure:

- A loading fixture (dolly) is glued to the surface of the cured coating using a suitable adhesive.
- After the adhesive has cured, a portable pull-off adhesion tester is attached to the dolly.
- The tester applies a perpendicular tensile force to the dolly at a controlled rate.
- The force required to pull the coating off the substrate is recorded as the adhesion strength, typically in megapascals (MPa).[7][8]

## Data Presentation

The following tables summarize quantitative data on the performance of TEGDA-based formulations.

Table 1: Effect of Photoinitiator Concentration on Mechanical Properties of a BisGMA/TEGDA Dental Resin

Photoinitiator Concentration (CQ, wt%)	Compressive Strength (MPa)	Diametral Tensile Strength (MPa)	Barcol Hardness
0.1	180	35	40
0.25	220	35	50
0.5	240	35	55
0.75	240	35	55
1.0	240	35	55

Data synthesized from a study on BisGMA/TEGDA dental resins. The specific ratio of BisGMA to TEGDA was not provided in the source material. The photoinitiator used was

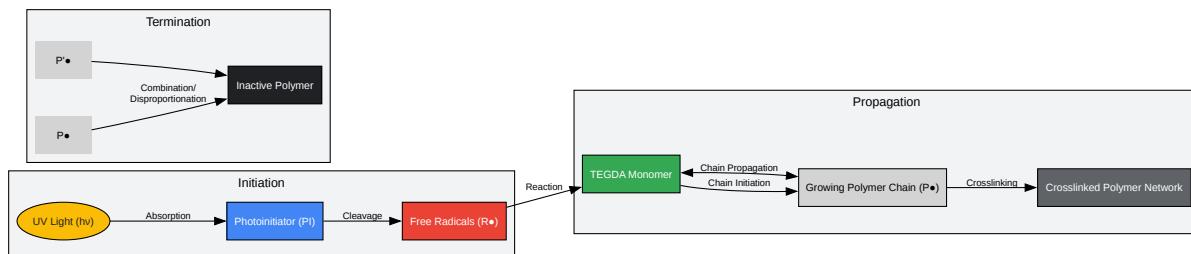
camphorquinone (CQ).[\[7\]](#)

Table 2: Shear Bond Strength of Commercial Dental Adhesives Containing TEGDA

Adhesive System	Composition Highlights	Shear Bond Strength (MPa)
iBOND Total Etch	Dimethacrylates, ethanol	15.48
Syntac classic	Polyethylenglycol-dimethacrylate, glutaraldehyde, water	17.60
Scotchbond Universal Plus	MDP, BisGMA, HEMA, dimethacrylate resins, ethanol, water, silane	6.09
Adhese Universal	Dimethacrylates, HEMA, acrylic acid polymer, ethanol	3.96

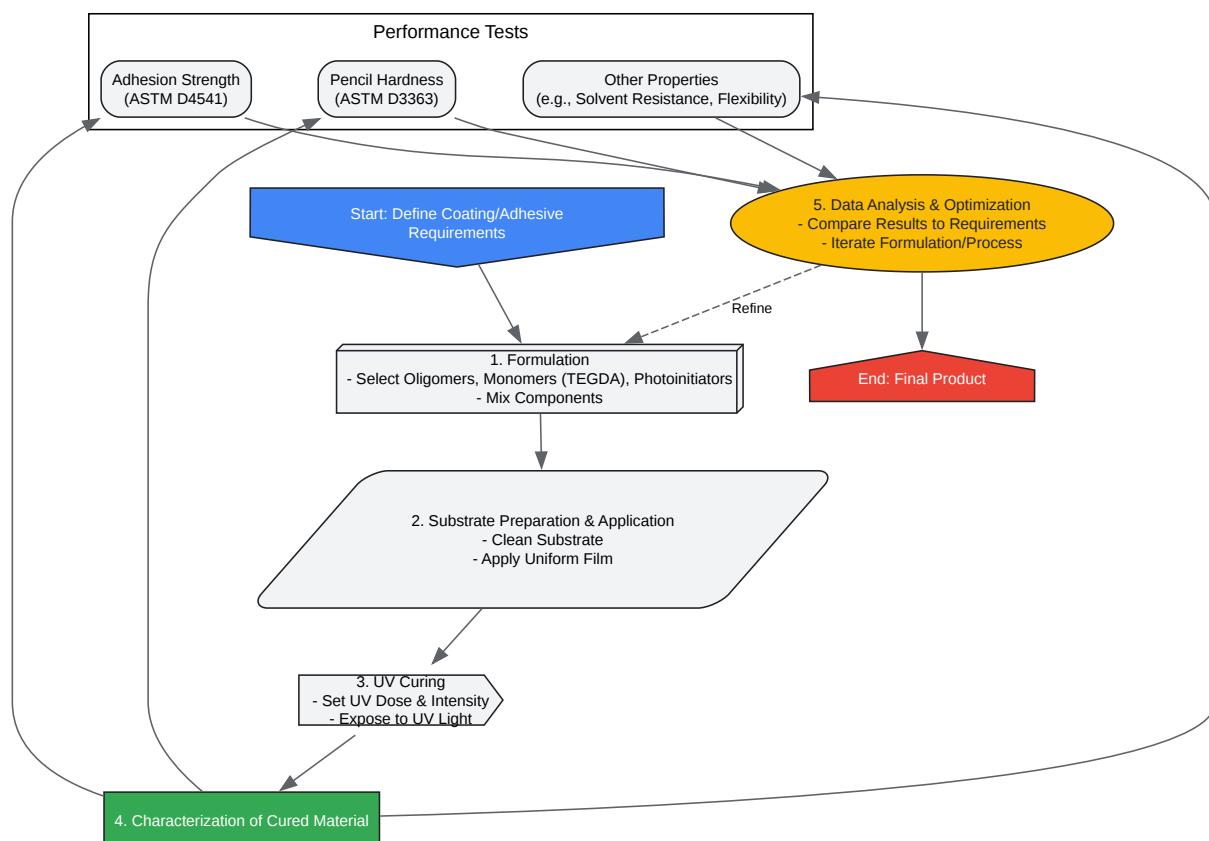
This table presents the initial shear bond strength of several commercial dental adhesives, some of which are known to contain TEGDA or similar dimethacrylates, bonded to bovine enamel. MDP = 10-Methacryloyloxydecyl dihydrogen phosphate; BisGMA = Bisphenol A-glycidyl methacrylate; HEMA = 2-hydroxyethyl methacrylate.[\[9\]](#)[\[11\]](#)

## Visualizations



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Caption: Photopolymerization mechanism of TEGDA.



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Caption: Experimental workflow for TEGDA coatings.

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